

Stability and Storage of 4-(Vinylsulfonyl)benzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(Vinylsulfonyl)benzoic acid

Cat. No.: B1356606

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-(vinylsulfonyl)benzoic acid**. The information is intended to support researchers, scientists, and drug development professionals in the proper handling, storage, and evaluation of this compound. While specific, quantitative stability data for **4-(vinylsulfonyl)benzoic acid** is not extensively available in public literature, this document consolidates information from material safety data sheets (MSDS), supplier information, and established chemical principles to provide best-practice recommendations. Furthermore, it outlines potential degradation pathways and provides a general framework for conducting stability-indicating studies.

Chemical and Physical Properties

4-(Vinylsulfonyl)benzoic acid is a bifunctional molecule containing a vinylsulfonyl group and a carboxylic acid moiety. These functional groups dictate its reactivity and stability profile.

Property	Value
Chemical Name	4-(Vinylsulfonyl)benzoic acid
Synonyms	4-(ethenylsulfonyl)benzoic acid
CAS Number	95535-40-3
Molecular Formula	C ₉ H ₈ O ₄ S
Molecular Weight	212.22 g/mol
Appearance	White to light yellow solid

Recommended Storage and Handling

Proper storage and handling are crucial to maintain the integrity and purity of **4-(vinylsulfonyl)benzoic acid**. The following recommendations are based on available safety data sheets.

Storage Conditions

Parameter	Recommendation	Source
Temperature	Store in a cool, dry place. Some suppliers recommend refrigeration at 2-8°C.	[1]
Atmosphere	Store in a well-ventilated area.	[2]
Container	Keep container tightly closed and sealed in a dry environment.	[2]
Light	Store away from light.	General recommendation for photosensitive compounds

Incompatible Materials and Conditions to Avoid

Exposure to certain substances and conditions can lead to the degradation or unintended reaction of **4-(vinylsulfonyl)benzoic acid**.

Incompatible Materials	Conditions to Avoid
Strong acids	Excess heat
Strong alkalis	Ignition sources
Strong oxidizing agents	Moisture
Strong reducing agents	

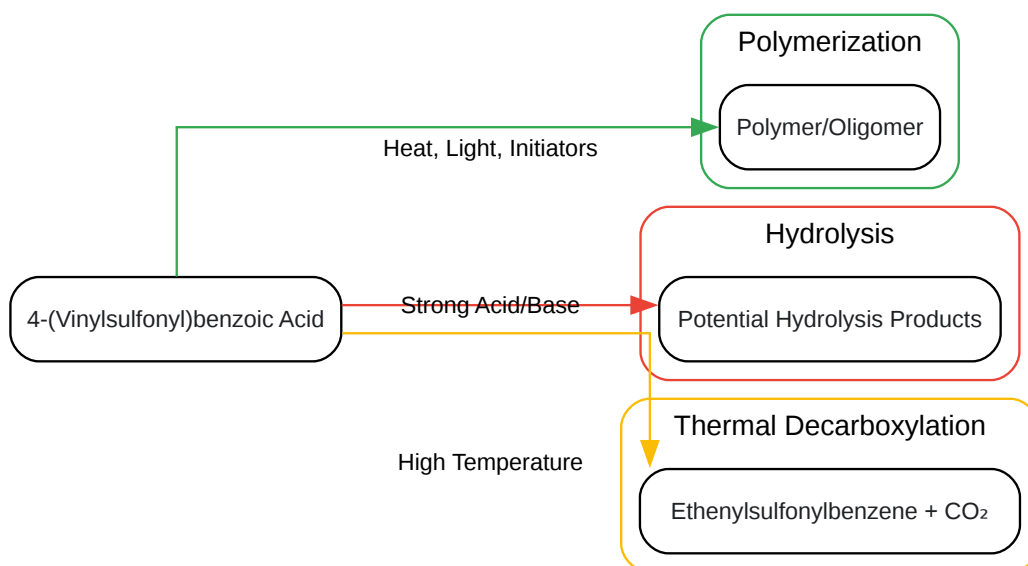
Potential Degradation Pathways

While specific degradation studies for **4-(vinylsulfonyl)benzoic acid** are not readily available, potential degradation pathways can be inferred based on the reactivity of its functional groups: the vinyl group, the sulfonyl group, and the carboxylic acid.

- **Polymerization:** The vinyl group is susceptible to radical, anionic, or cationic polymerization, especially in the presence of initiators, heat, or light. This can lead to the formation of oligomers or polymers.
- **Hydrolysis:** The sulfonyl group could potentially undergo hydrolysis under strong acidic or basic conditions, although sulfones are generally stable.
- **Decarboxylation:** At elevated temperatures, the benzoic acid moiety may undergo decarboxylation to yield ethenylsulfonylbenzene and carbon dioxide, similar to the thermal degradation of benzoic acid itself.^[1]
- **Oxidation:** Strong oxidizing agents can potentially react with the vinyl group.

Below is a diagram illustrating these potential degradation pathways.

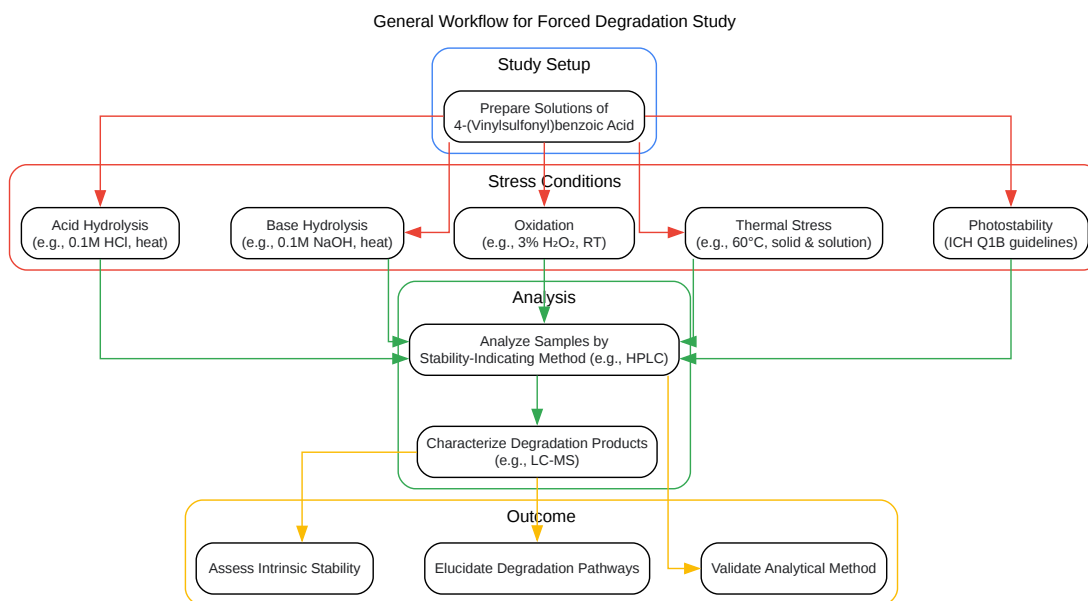
Potential Degradation Pathways of 4-(Vinylsulfonyl)benzoic Acid

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Potential Degradation Pathways

Framework for Stability Indicating Studies

For drug development purposes, a forced degradation study is essential to understand the stability of the molecule and to develop a stability-indicating analytical method. A general workflow for such a study is presented below.



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Forced Degradation Workflow

General Experimental Protocol for Forced Degradation

The following protocols are generic and should be optimized for **4-(vinylsulfonyl)benzoic acid**. The goal is to achieve 5-20% degradation of the parent compound.

4.1.1. Preparation of Stock Solution Prepare a stock solution of **4-(vinylsulfonyl)benzoic acid** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of approximately 1 mg/mL.

4.1.2. Hydrolytic Degradation

- Acidic Conditions: Mix the stock solution with an equal volume of 0.1 M HCl. Keep the solution at room temperature and at an elevated temperature (e.g., 60°C). Withdraw samples at various time points (e.g., 2, 4, 8, 24 hours), neutralize with an equivalent amount of 0.1 M NaOH, and dilute to the target concentration with the mobile phase for analysis.
- Alkaline Conditions: Mix the stock solution with an equal volume of 0.1 M NaOH. Follow the same procedure as for acidic conditions, neutralizing with 0.1 M HCl.
- Neutral Conditions: Mix the stock solution with an equal volume of water and heat at an elevated temperature.

4.1.3. Oxidative Degradation Mix the stock solution with an equal volume of 3% hydrogen peroxide. Keep the solution at room temperature and analyze at various time points.

4.1.4. Thermal Degradation

- Solid State: Store the solid compound in an oven at an elevated temperature (e.g., 60°C or higher) for a specified period.
- Solution State: Heat the stock solution at an elevated temperature.

4.1.5. Photolytic Degradation Expose the solid compound and a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines.^{[3][4]} A control sample should be protected from light.

4.1.6. Sample Analysis All samples from the forced degradation studies should be analyzed using a stability-indicating HPLC method, capable of separating the parent compound from all degradation products. A photodiode array (PDA) detector is recommended to check for peak purity. Mass spectrometry (LC-MS) can be used to identify the mass of the degradation products to help in structure elucidation.

Conclusion

4-(Vinylsulfonyl)benzoic acid is a stable compound under recommended storage conditions. Key factors for maintaining its stability are storage in a cool, dry, well-ventilated area, in a tightly sealed container, and away from incompatible materials such as strong acids, bases, and oxidizing agents. Due to the presence of a vinyl group, the potential for polymerization should be considered, and conditions that could initiate this (heat, light, radical initiators) should be avoided. For applications in drug development, conducting forced degradation studies is crucial to understand its intrinsic stability and to develop validated, stability-indicating analytical methods. The general protocols and potential degradation pathways outlined in this guide provide a solid foundation for such investigations.

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